

ATP synthase inhibitor 2 TFA solubility and stock solution preparation

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Compound of Interest

Compound Name: ATP synthase inhibitor 2 TFA

Cat. No.: B12374709

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Application Notes and Protocols: ATP Synthase Inhibitor 2 TFA

For Researchers, Scientists, and Drug Development Professionals

Introduction

ATP synthase inhibitor 2 TFA is a potent inhibitor of the F1Fo-ATP synthase, a crucial enzyme in cellular energy metabolism.^[1] This document provides detailed information on the solubility of **ATP synthase inhibitor 2 TFA**, protocols for the preparation of stock solutions, and methodologies for its application in experimental settings. ATP synthase, also known as Complex V, is the terminal enzyme in the oxidative phosphorylation pathway, responsible for synthesizing ATP from ADP and inorganic phosphate, driven by a proton gradient across the mitochondrial inner membrane.^{[1][2]} Inhibition of this enzyme disrupts cellular ATP production and is a key area of investigation for various therapeutic applications, including oncology, infectious diseases, and metabolic disorders.^{[3][4]}

ATP synthase inhibitor 2 TFA has been identified as a specific inhibitor of *Pseudomonas aeruginosa* (PA) ATP synthase, with an IC₅₀ of 10 µg/mL.^{[5][6]} At a concentration of 128 µg/mL, it can completely inhibit the ATP synthesis activity of PA.^[5] It is important to note that while this compound is effective against the isolated enzyme, it has shown no significant antibiotic activity against wild-type *P. aeruginosa* in whole-cell assays, likely due to issues with cell permeability or efflux pump activity.^[6]

Data Presentation

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C23H23F3N2O5S	N/A
Molecular Weight	496.50 g/mol	N/A
IC50 (Pseudomonas aeruginosa ATP synthase)	10 µg/mL	[5] [6]
Complete Inhibition (Pseudomonas aeruginosa ATP synthase)	128 µg/mL	[5]

Solubility Data

Solvent	Concentration	Comments	Reference
DMSO	250 mg/mL (653.63 mM)	Requires sonication. Use freshly opened, anhydrous DMSO as the compound is hygroscopic.	N/A
10 mM	N/A	N/A	
Aqueous Buffers (e.g., PBS)	Poorly soluble	It is recommended to first dissolve the compound in DMSO and then dilute with aqueous buffer.	N/A
Ethanol	Poorly soluble	Similar to aqueous buffers, prior dissolution in DMSO is recommended.	N/A

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **ATP synthase inhibitor 2 TFA** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended for high concentrations)

Protocol for a 10 mM DMSO Stock Solution:

- **Equilibrate:** Allow the vial of **ATP synthase inhibitor 2 TFA** powder to warm to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4965 mg of **ATP synthase inhibitor 2 TFA** (Molecular Weight = 496.50).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 100 μ L of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. For higher concentrations, sonication may be necessary to ensure complete dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Note on Stability: Solutions of **ATP synthase inhibitor 2 TFA** are reported to be unstable. It is highly recommended to prepare fresh working solutions from the frozen stock for each experiment.

In Vitro ATP Synthase Activity Assay (General Protocol)

This protocol provides a general framework for assessing the inhibitory effect of **ATP synthase inhibitor 2 TFA** on ATP synthase activity. The specific details may need to be optimized based on the source of the enzyme (e.g., isolated mitochondria, purified enzyme, or bacterial membrane vesicles).

Materials:

- Isolated mitochondria or purified ATP synthase
- **ATP synthase inhibitor 2 TFA** stock solution (e.g., 10 mM in DMSO)
- Assay Buffer (e.g., 250 mM sucrose, 10 mM Tris-HCl, 5 mM MgCl₂, 1 mM EGTA, pH 7.4)
- Substrates for the electron transport chain (e.g., succinate, pyruvate/malate)
- ADP
- Luciferin-luciferase based ATP detection kit

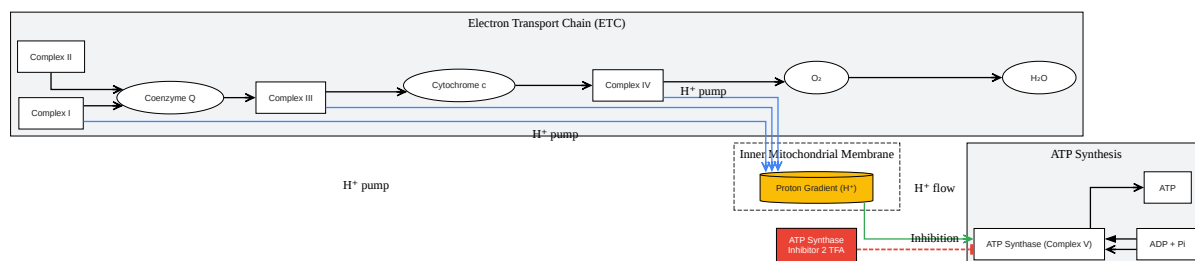
Procedure:

- **Prepare Working Solutions:** Prepare serial dilutions of **ATP synthase inhibitor 2 TFA** from the stock solution in the assay buffer. Also, prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of the inhibitor.
- **Enzyme Preparation:** Resuspend the isolated mitochondria or purified enzyme in the assay buffer to a predetermined optimal concentration.
- **Incubation:** In a 96-well plate, add the enzyme preparation to each well. Then, add the different concentrations of **ATP synthase inhibitor 2 TFA** or the vehicle control to the respective wells. Incubate for a specific period (e.g., 15-30 minutes) at the desired temperature (e.g., 37°C).
- **Initiate Reaction:** Add the respiratory substrates to energize the mitochondria and generate a proton gradient.
- **ATP Synthesis:** Initiate ATP synthesis by adding a known concentration of ADP to each well.

- **ATP Measurement:** After a defined incubation time, measure the amount of ATP produced using a luciferin-luciferase-based assay according to the manufacturer's instructions. The luminescence can be read using a plate-reading luminometer.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of the inhibitor compared to the vehicle control. Determine the IC50 value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Visualizations

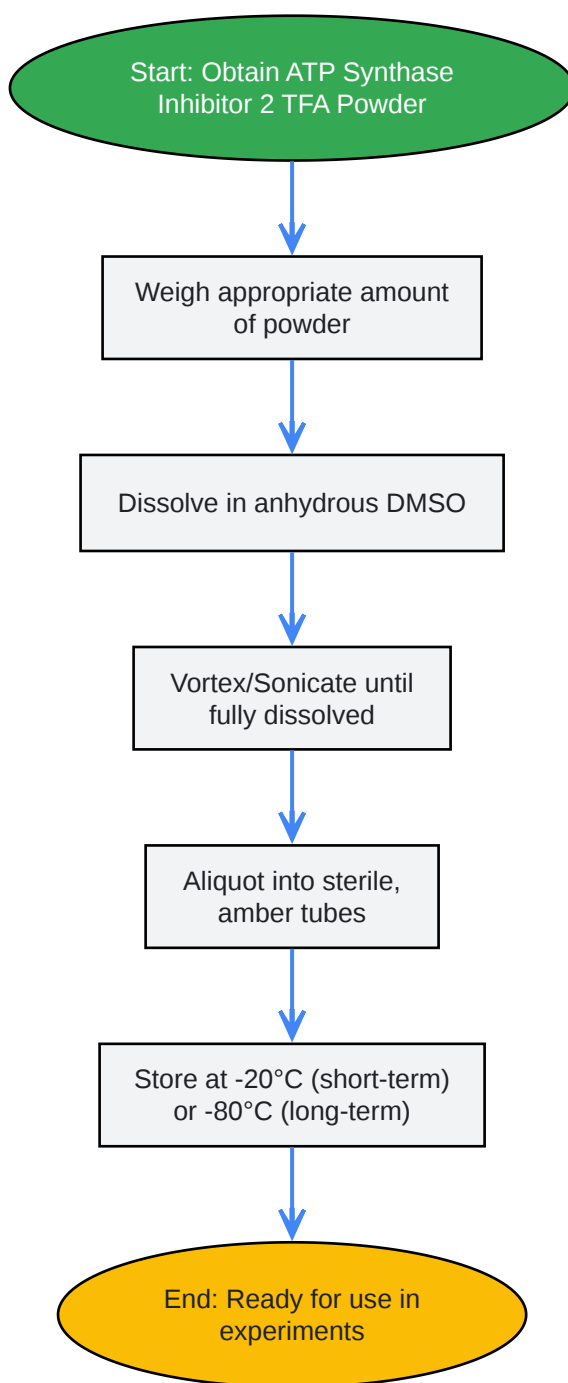
Signaling Pathway Diagram



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Caption: Inhibition of ATP Synthase in Oxidative Phosphorylation.

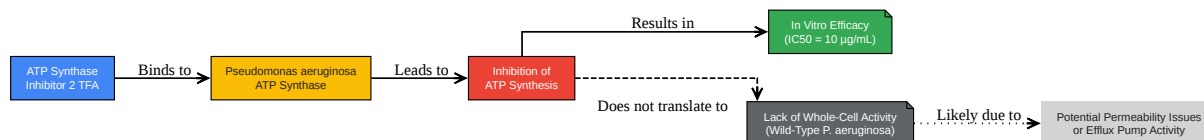
Experimental Workflow Diagram



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Caption: Workflow for Preparing **ATP Synthase Inhibitor 2 TFA** Stock Solution.

Logical Relationship Diagram



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Caption: Logical Relationship of **ATP Synthase Inhibitor 2 TFA**'s Application.

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